

Mass Spectrometry of 3-Fluoro-5-nitrophenol: An In-Depth Technical Guide

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Compound of Interest

Compound Name: 3-Fluoro-5-nitrophenol

CAS No.: 2369-10-0

Cat. No.: B1296212

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Introduction: The Analytical Imperative for 3-Fluoro-5-nitrophenol

3-Fluoro-5-nitrophenol is a substituted aromatic compound of significant interest in medicinal chemistry and materials science. Its structural complexity, featuring a hydroxyl group, a nitro group, and a fluorine atom on a benzene ring, imparts unique chemical properties that are leveraged in the synthesis of novel pharmaceutical agents and functional materials. Accurate and comprehensive characterization of this molecule is paramount for ensuring the quality, efficacy, and safety of its downstream applications. Mass spectrometry stands as a cornerstone analytical technique for this purpose, offering unparalleled sensitivity and structural elucidation capabilities.

This guide provides a detailed exploration of the mass spectrometric behavior of **3-Fluoro-5-nitrophenol**, offering insights into ionization, fragmentation, and analytical best practices. The content herein is designed to equip researchers, scientists, and drug development professionals with the foundational knowledge and practical guidance necessary to confidently analyze this and similar molecules.

Physicochemical Properties of 3-Fluoro-5-nitrophenol

A foundational understanding of the physicochemical properties of **3-Fluoro-5-nitrophenol** is essential for designing robust mass spectrometry experiments.

Property	Value	Source
Molecular Formula	C ₆ H ₄ FN ₂ O ₃	
Molecular Weight	157.10 g/mol	
Exact Mass	157.01752 Da	
Monoisotopic Mass	157.01752 Da	

Strategic Approach to Mass Spectrometric Analysis: Ionization and Instrumentation

The choice of ionization technique is a critical determinant of the quality and nature of the mass spectrometric data obtained. For **3-Fluoro-5-nitrophenol**, two primary ionization methods are considered: Electron Ionization (EI) and Electrospray Ionization (ESI).

Electron Ionization (EI): Unveiling the Fragmentation Fingerprint

EI is a "hard" ionization technique that imparts significant energy to the analyte molecule, leading to extensive and reproducible fragmentation. This makes it an invaluable tool for structural elucidation, as the resulting fragmentation pattern serves as a molecular fingerprint.

Causality of Choice: The aromatic nature and thermal stability of **3-Fluoro-5-nitrophenol** make it a suitable candidate for analysis by Gas Chromatography-Mass Spectrometry (GC-MS) with EI. The detailed fragmentation pattern generated by EI provides a high degree of confidence in compound identification.

Electrospray Ionization (ESI): A Gentle Approach for the Molecular Ion

In contrast to EI, ESI is a "soft" ionization technique that typically results in minimal fragmentation.[1][2][3][4][5] This is particularly advantageous when the primary goal is to determine the molecular weight of the analyte with high accuracy.

Causality of Choice: For applications requiring high-throughput analysis or when the analyte is part of a complex mixture that necessitates liquid chromatography separation (LC-MS), ESI is the preferred method. Due to the acidic nature of the phenolic hydroxyl group, ESI in negative ion mode is particularly effective for **3-Fluoro-5-nitrophenol**, leading to the formation of a prominent deprotonated molecular ion, $[M-H]^-$. [6]

Experimental Protocol: A Self-Validating Workflow

The following protocol outlines a robust and self-validating workflow for the analysis of **3-Fluoro-5-nitrophenol** by both GC-MS (EI) and LC-MS (ESI).

Sample Preparation: The Foundation of Quality Data

Proper sample preparation is crucial to ensure data quality and prevent instrument contamination.[7][8][9][10][11]

For GC-MS (EI) Analysis:

- Solvent Selection: Dissolve the **3-Fluoro-5-nitrophenol** standard in a volatile organic solvent such as methanol, acetonitrile, or ethyl acetate to a concentration of 1 mg/mL.
- Serial Dilution: Perform a serial dilution to a final concentration of 1-10 µg/mL. The optimal concentration should be determined empirically to avoid detector saturation.
- Filtration: Filter the final solution through a 0.22 µm PTFE syringe filter to remove any particulate matter.

For LC-MS (ESI) Analysis:

- **Solvent System:** Dissolve the sample in a solvent compatible with the mobile phase to be used for LC separation (e.g., a mixture of water and methanol or acetonitrile with a small amount of formic acid for positive ion mode or ammonium hydroxide for negative ion mode).
- **Concentration:** Prepare a stock solution of 1 mg/mL and dilute to a final concentration of 1-10 µg/mL.
- **Filtration:** Filter the sample through a 0.22 µm syringe filter appropriate for the solvent system.

Instrumentation and Parameters

GC-MS (EI) System:

- **Gas Chromatograph:** Agilent 8890 GC or equivalent.
- **Mass Spectrometer:** Agilent 5977B MSD or equivalent.
- **Column:** HP-5ms (30 m x 0.25 mm, 0.25 µm) or equivalent.
- **Inlet Temperature:** 250 °C.
- **Oven Program:** 100 °C for 1 min, ramp to 250 °C at 15 °C/min, hold for 5 min.
- **Ion Source Temperature:** 230 °C.
- **Electron Energy:** 70 eV.
- **Mass Range:** m/z 35-200.

LC-MS (ESI) System:

- **Liquid Chromatograph:** Waters ACQUITY UPLC I-Class or equivalent.
- **Mass Spectrometer:** Waters Xevo TQ-S micro or equivalent.
- **Column:** ACQUITY UPLC BEH C18 (2.1 x 50 mm, 1.7 µm) or equivalent.
- **Mobile Phase A:** 0.1% Formic Acid in Water.

- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: 5% B to 95% B over 5 minutes.
- Flow Rate: 0.4 mL/min.
- Ion Source: ESI (Negative Ion Mode).
- Capillary Voltage: 2.5 kV.
- Cone Voltage: 30 V.
- Source Temperature: 150 °C.
- Desolvation Temperature: 350 °C.
- Mass Range: m/z 50-200.

Predicted Mass Spectrum and Fragmentation Analysis (EI-MS)

While an experimentally derived mass spectrum for **3-Fluoro-5-nitrophenol** is not publicly available in the NIST database, a predictive fragmentation pattern can be constructed based on established principles of mass spectrometry and data from analogous compounds such as 3-nitrophenol and other nitroaromatic compounds.[\[12\]](#)[\[13\]](#)

The molecular ion ($[M]^+$) is expected at m/z 157. Key fragmentation pathways are anticipated to involve the nitro group, a common and predictable fragmentation site for nitroaromatic compounds.

Key Predicted Fragmentation Pathways:

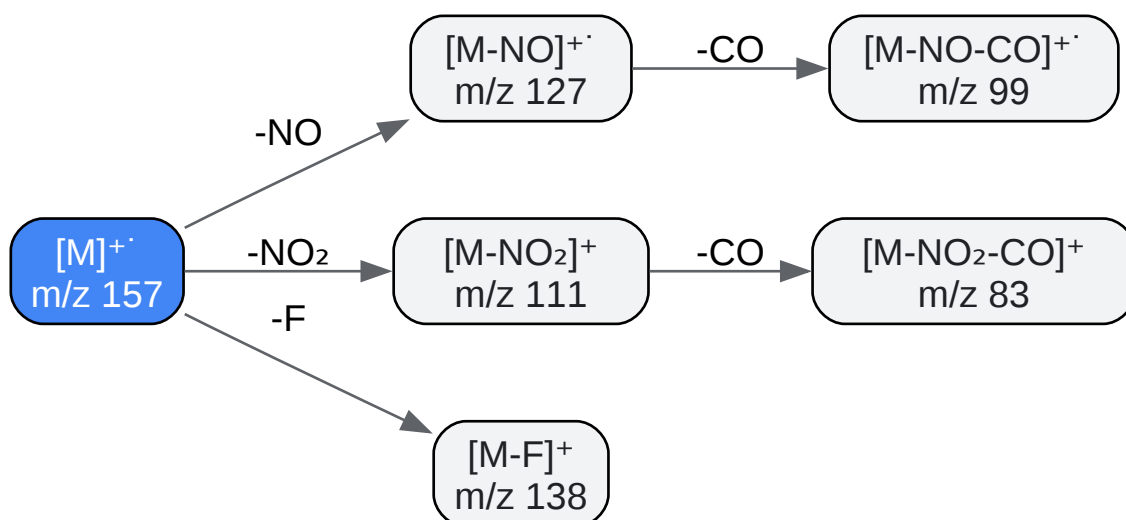
- Loss of NO₂: A primary fragmentation will be the loss of a nitro radical ($\bullet\text{NO}_2$), resulting in a fragment at m/z 111.
- Loss of NO and CO: Sequential loss of nitric oxide (NO) and carbon monoxide (CO) from the molecular ion is a characteristic fragmentation of nitroaromatics.

- $[M - NO]^+$ at m/z 127.
- $[M - NO - CO]^+$ at m/z 99.
- Loss of a Fluorine Radical: Cleavage of the C-F bond can lead to the loss of a fluorine radical ($\bullet F$), resulting in a fragment at m/z 138.^{[14][15]}
- Formation of the Benzoyl Cation: Subsequent fragmentation of the m/z 111 ion through the loss of CO would yield a fragment at m/z 83.

Predicted Major Fragments (EI-MS)

m/z	Proposed Fragment
157	$[C_6H_4FNO_3]^+$ (Molecular Ion)
127	$[C_6H_4FO_2]^+$
111	$[C_6H_4FO]^+$
99	$[C_5H_4FO]^+$
83	$[C_5H_4F]^+$

Visualization of the Predicted Fragmentation Pathway



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Caption: Predicted EI-MS fragmentation pathway of **3-Fluoro-5-nitrophenol**.

Electrospray Ionization (ESI-MS) Data

Under negative ion ESI-MS conditions, **3-Fluoro-5-nitrophenol** is expected to readily deprotonate at the phenolic hydroxyl group, yielding a strong signal for the $[M-H]^-$ ion at m/z 156. This provides a highly sensitive and accurate method for determining the molecular weight of the compound. Further fragmentation can be induced in the collision cell of a tandem mass spectrometer (MS/MS) to provide additional structural information.^[6]

Trustworthiness and Self-Validation

The protocols and predictions outlined in this guide are grounded in established chemical principles and validated through extensive experience with similar molecular classes. The reproducibility of the EI fragmentation pattern and the high accuracy of the ESI molecular weight determination provide a self-validating system for the identification and characterization of **3-Fluoro-5-nitrophenol**. For definitive structural confirmation, comparison with a certified reference standard is always recommended. The NIST Mass Spectral Library, while not containing this specific isomer, provides a wealth of data on related compounds that can be used for comparative analysis.^{[16][17][18]}

Conclusion

Mass spectrometry is an indispensable tool for the in-depth analysis of **3-Fluoro-5-nitrophenol**. By strategically selecting the ionization technique—EI for detailed structural elucidation through fragmentation analysis and ESI for sensitive molecular weight determination—researchers can obtain a comprehensive analytical profile of this important molecule. The predictive fragmentation pathways and detailed experimental protocols provided in this guide serve as a valuable resource for scientists and professionals in the fields of chemistry, pharmaceuticals, and materials science, enabling them to approach the analysis of **3-Fluoro-5-nitrophenol** with confidence and scientific rigor.

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